

Spectral Analysis of Methyl 3-amino-5-hydroxybenzoate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Methyl 3-amino-5-hydroxybenzoate
Cat. No.:	B1314011

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This technical guide provides a comprehensive overview of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectral data for **Methyl 3-amino-5-hydroxybenzoate**. Designed for researchers, scientists, and professionals in drug development, this document details predicted spectral data based on analysis of structurally similar compounds, outlines a standard experimental protocol for data acquisition, and presents the molecular structure for clear spectral assignment.

Predicted ^1H and ^{13}C NMR Spectral Data

Due to the absence of a publicly available, experimentally verified NMR spectrum for **Methyl 3-amino-5-hydroxybenzoate**, the following data tables present predicted chemical shifts (δ) in parts per million (ppm). These predictions are derived from the known spectral data of analogous compounds, including Methyl 3,5-dihydroxybenzoate, 3-aminophenol, and methyl benzoate, and are based on established principles of NMR spectroscopy. The predicted spectra are referenced to a standard solvent, DMSO-d₆.

Predicted ^1H NMR Spectral Data

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~9.5 (broad s)	Singlet	1H	-OH
~6.5 - 6.8 (m)	Multiplet	3H	Ar-H
~5.0 (broad s)	Singlet	2H	-NH ₂
3.75 (s)	Singlet	3H	-OCH ₃

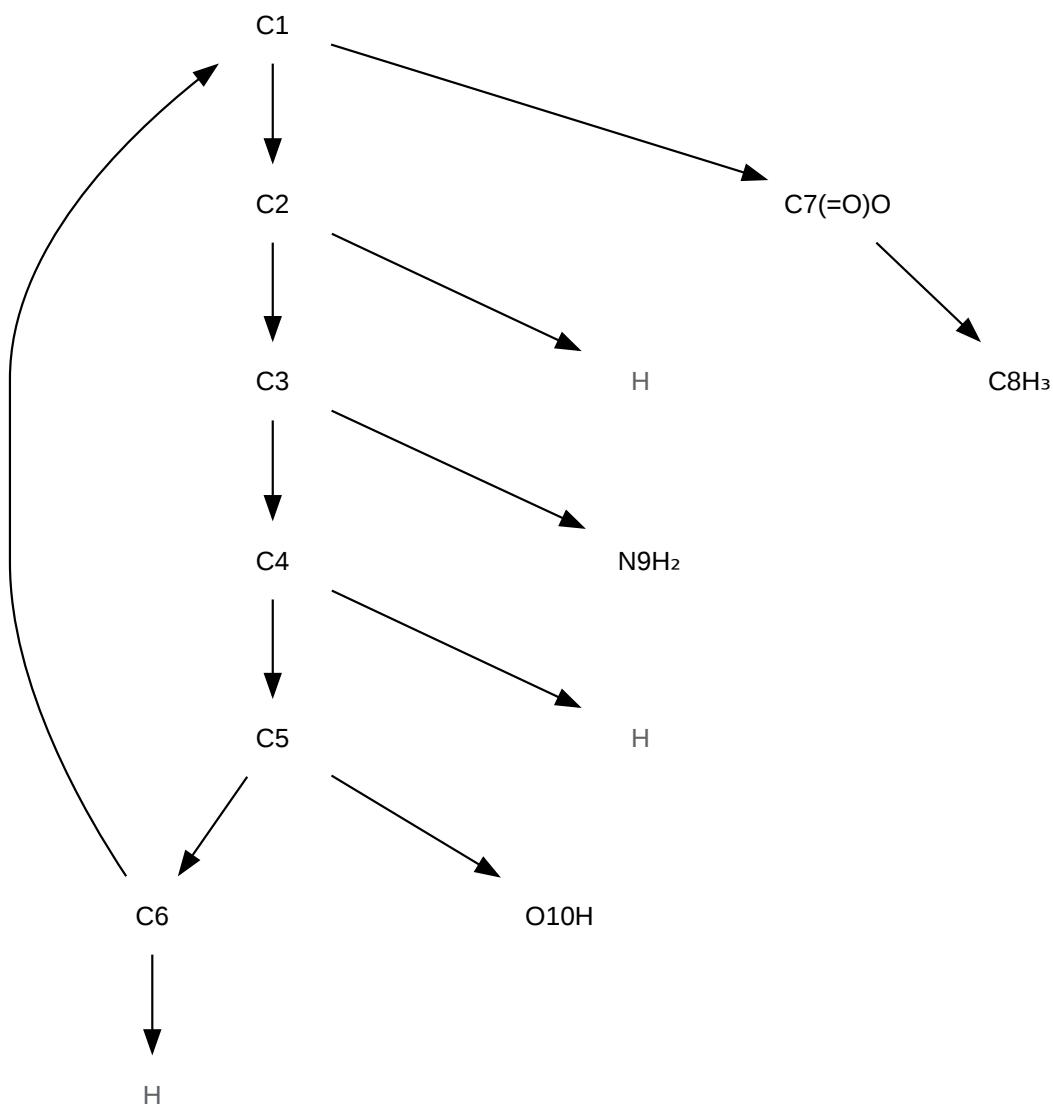
Predicted ¹³C NMR Spectral Data

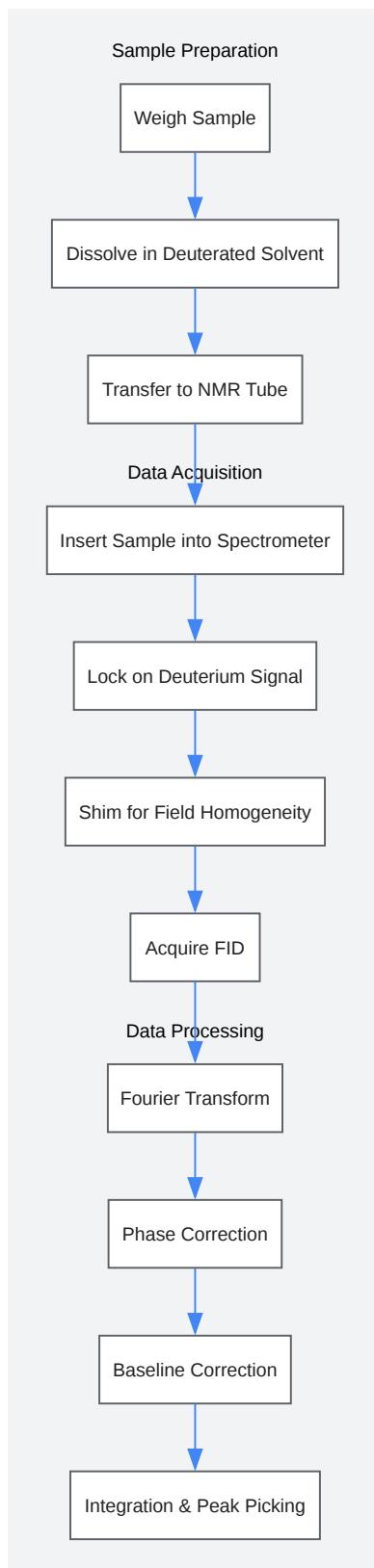
Chemical Shift (δ) (ppm)	Assignment
~167	C=O (Ester)
~158	C-OH
~149	C-NH ₂
~132	C-COOCH ₃
~108	Ar-CH
~105	Ar-CH
~102	Ar-CH
~52	-OCH ₃

Molecular Structure and Atom Numbering

The following diagram illustrates the chemical structure of **Methyl 3-amino-5-hydroxybenzoate** with atom numbering for clear correlation with the predicted NMR spectral assignments.

Methyl 3-amino-5-hydroxybenzoate





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- To cite this document: BenchChem. [Spectral Analysis of Methyl 3-amino-5-hydroxybenzoate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1314011#1h-nmr-and-13c-nmr-spectral-data-of-methyl-3-amino-5-hydroxybenzoate>

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com